

Introduction: The Strategic Value of a Bifunctional Pyrazole Scaffold

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Compound of Interest

Compound Name: 1-(2-Bromoethyl)-4-chloro-1H-pyrazole

CAS No.: 1011801-59-4

Cat. No.: B1275160

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The pyrazole nucleus is a cornerstone of modern medicinal chemistry, recognized as a "privileged scaffold" due to its presence in a wide array of approved therapeutic agents, from anti-inflammatory drugs like celecoxib to blockbuster kinase inhibitors used in oncology.[1][2][3][4] Its metabolic stability, capacity for hydrogen bonding, and tunable electronic properties make it an ideal core for interacting with diverse biological targets.[5][6] Within this class of compounds, **1-(2-Bromoethyl)-4-chloro-1H-pyrazole** emerges as a particularly powerful building block for drug discovery campaigns.

This application note details the strategic utility of **1-(2-Bromoethyl)-4-chloro-1H-pyrazole**, a bifunctional reagent designed for sequential, orthogonal derivatization. It possesses two distinct reactive handles:

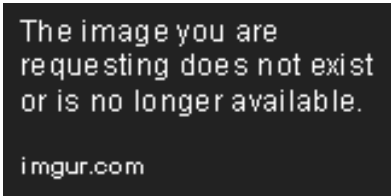
- An N-(2-Bromoethyl) Group: A potent electrophile ideal for facile N-alkylation of various nucleophiles, serving as a flexible linker to introduce other pharmacophoric elements.
- A C4-Chloro Substituent: A versatile position for modern cross-coupling reactions, such as the Suzuki-Miyaura coupling, enabling the introduction of aryl and heteroaryl moieties to

modulate potency, selectivity, and physicochemical properties.[7][8]

This guide provides researchers, scientists, and drug development professionals with the foundational knowledge and detailed protocols required to effectively employ this scaffold in the synthesis of novel compound libraries, with a particular focus on the rational design of kinase inhibitors.

PART 1: Physicochemical Properties & Safety Data

Before commencing any experimental work, it is crucial to be familiar with the properties and handling requirements of the reagent.

Property	Value	Source(s)
Chemical Structure		
CAS Number	1011801-59-4	[9][10][11]
Molecular Formula	C ₅ H ₆ BrClN ₂	[10][11]
Molecular Weight	209.47 g/mol	[11]
Appearance	Solid	[11]
SMILES	ClC1=CN(CCBBr)N=C1	[10]
GHS Hazard Statements	H302: Harmful if swallowed	[11]
GHS Pictograms		[11]
Storage Class Code	11 - Combustible Solids	[11]

Note: Always consult the latest Safety Data Sheet (SDS) from your supplier before use.

PART 2: The Pyrazole Core in Drug Discovery

The pyrazole moiety is a five-membered heterocyclic ring containing two adjacent nitrogen atoms.[3] This structure is a key pharmacophore in numerous FDA-approved drugs,

demonstrating its broad therapeutic applicability.[2][4] Pyrazole-containing drugs have shown success as anticancer, anti-inflammatory, antimicrobial, and antiviral agents, among other activities.[1][3][5]

One of the most impactful areas for pyrazole scaffolds is in the development of protein kinase inhibitors.[4][12] Kinases are a large family of enzymes that play a central role in cellular signaling, and their dysregulation is a hallmark of many cancers.[12][13] The pyrazole ring is frequently employed as a core scaffold that can be substituted to create compounds that bind with high affinity and selectivity to the ATP-binding pocket of a target kinase.[14]

Caption: Logical design of a pyrazole-based kinase inhibitor.

The strategic value of **1-(2-Bromoethyl)-4-chloro-1H-pyrazole** lies in its pre-configured design, which directly maps onto this drug design paradigm. The N1-ethyl linker provides a vector for attaching hinge-binding motifs, while the C4-chloro position serves as a handle for introducing groups that fine-tune the molecule's properties.

PART 3: Core Applications & Experimental Protocols

This section details the two primary synthetic transformations for which this building block is designed, complete with step-by-step protocols and the scientific rationale behind key steps.

Application I: N-Alkylation via the Bromoethyl Linker

The bromoethyl group is a reactive electrophile, making it highly susceptible to nucleophilic substitution (S_N2) by a wide range of nucleophiles (e.g., phenols, amines, thiols). This reaction is the primary method for attaching the pyrazole scaffold to another molecule of interest.

Caption: General workflow for S_N2 alkylation.

Protocol 3.1: Synthesis of 1-(2-(Phenoxy)ethyl)-4-chloro-1H-pyrazole

This protocol provides a representative example of coupling the scaffold with a phenol nucleophile.

Materials:

- **1-(2-Bromoethyl)-4-chloro-1H-pyrazole** (1.0 equiv, e.g., 209 mg, 1.0 mmol)
- Phenol (1.1 equiv, e.g., 104 mg, 1.1 mmol)
- Potassium Carbonate (K_2CO_3), anhydrous (2.0 equiv, e.g., 276 mg, 2.0 mmol)
- N,N-Dimethylformamide (DMF), anhydrous (0.2 M, e.g., 5 mL)
- Ethyl acetate, Water, Brine

Procedure:

- To a dry round-bottom flask equipped with a magnetic stir bar, add **1-(2-Bromoethyl)-4-chloro-1H-pyrazole**, phenol, and potassium carbonate.
 - Scientist's Note: Anhydrous K_2CO_3 is a mild base sufficient to deprotonate the phenol, making it a more potent nucleophile. Using a slight excess of the nucleophile and base ensures the reaction goes to completion.
- Add anhydrous DMF via syringe and purge the flask with an inert atmosphere (Nitrogen or Argon).
 - Scientist's Note: DMF is a polar aprotic solvent that effectively solvates the potassium cation, leaving the phenoxide anion more reactive for the S_N2 attack. An inert atmosphere prevents potential side reactions with atmospheric moisture and oxygen.
- Heat the reaction mixture to 70 °C and stir for 4-12 hours.
- Monitor the reaction progress by Thin-Layer Chromatography (TLC) until the starting bromo-pyrazole is consumed.
- Cool the reaction to room temperature. Pour the mixture into water (20 mL) and extract with ethyl acetate (3 x 20 mL).
 - Scientist's Note: This aqueous workup removes the inorganic base (K_2CO_3) and the highly polar DMF solvent.

- Combine the organic layers, wash with brine (1 x 20 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired product.

Application II: Suzuki-Miyaura Cross-Coupling at the C4-Position

The 4-chloro substituent is an excellent handle for palladium-catalyzed cross-coupling reactions.^[8] The Suzuki-Miyaura coupling, which joins an organohalide with an organoboron compound, is a robust and widely used method for forming C-C bonds, particularly for creating biaryl structures common in pharmaceuticals.^{[8][15]}

Caption: General workflow for Suzuki-Miyaura cross-coupling.

Protocol 3.2: Synthesis of 1-(2-Bromoethyl)-4-phenyl-1H-pyrazole

This protocol details the coupling of the scaffold with phenylboronic acid. The N-(2-bromoethyl) group is stable under these conditions.

Materials:

- **1-(2-Bromoethyl)-4-chloro-1H-pyrazole** (1.0 equiv, e.g., 209 mg, 1.0 mmol)
- Phenylboronic Acid (1.2 equiv, e.g., 146 mg, 1.2 mmol)
- Tetrakis(triphenylphosphine)palladium(0) [$\text{Pd}(\text{PPh}_3)_4$] (0.03 equiv, e.g., 35 mg, 0.03 mmol)
- Sodium Carbonate (Na_2CO_3) (2.0 M aqueous solution, 2.0 equiv, 1.0 mL)
- 1,4-Dioxane (0.2 M, e.g., 5 mL)

Procedure:

- To a microwave vial or Schlenk tube, add **1-(2-Bromoethyl)-4-chloro-1H-pyrazole**, phenylboronic acid, and the palladium catalyst.

- Scientist's Note: $\text{Pd}(\text{PPh}_3)_4$ is a common and effective catalyst for Suzuki couplings.^[15] It is air-sensitive, so handling should be performed quickly.
- Evacuate and backfill the vessel with an inert atmosphere (Nitrogen or Argon) three times.
 - Scientist's Note: The catalytic cycle involves a $\text{Pd}(0)$ species, which is readily oxidized by air, deactivating the catalyst. A thoroughly deoxygenated environment is critical for high yields.
- Add the 1,4-dioxane, followed by the aqueous sodium carbonate solution.
 - Scientist's Note: The base is essential for the transmetalation step of the catalytic cycle. A biphasic solvent system (organic/aqueous) is standard for Suzuki reactions to dissolve both the organic-soluble substrates and the water-soluble inorganic base.^[15]
- Seal the vessel and heat the reaction mixture to 100 °C for 2-8 hours, or until TLC analysis indicates completion.
- Cool the reaction to room temperature. Dilute with water (15 mL) and extract with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate.
- Purify the crude product by flash column chromatography to afford the coupled product.

PART 4: Application Blueprint - A Strategy for Kinase Inhibitor Library Synthesis

The true power of **1-(2-Bromoethyl)-4-chloro-1H-pyrazole** is realized when these two reactions are used in a sequential, divergent strategy to rapidly generate a library of related analogues for Structure-Activity Relationship (SAR) studies.

The Strategy:

- Step A (Alkylation): Couple the scaffold with a panel of diverse hinge-binding fragments (represented here by $\text{Nu}^1\text{-H}$, $\text{Nu}^2\text{-H}$, etc.) via the $\text{S}_{\text{N}}2$ reaction. This creates a set of common

intermediates.

- Step B (Diversification): Take each intermediate from Step A and subject it to a panel of diverse boronic acids ($R^1\text{-B(OH)}_2$, $R^2\text{-B(OH)}_2$, etc.) in a parallel Suzuki-Miyaura coupling.

This two-step process allows for the exponential expansion of chemical diversity from a single starting material.

Caption: Divergent library synthesis strategy.

PART 5: Conclusion

1-(2-Bromoethyl)-4-chloro-1H-pyrazole is more than a simple chemical; it is a strategic tool for accelerating drug discovery. Its pre-installed, orthogonally reactive functional groups provide a logical and efficient entry point for the synthesis of complex molecules. By providing reliable and versatile handles for both linking and diversification, this scaffold enables medicinal chemists to rapidly explore chemical space and optimize compounds for desired biological activity and pharmaceutical properties. The protocols and strategies outlined herein offer a robust framework for leveraging this powerful building block in the quest for next-generation therapeutics.

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